

Application Note: Quantitative Determination of Terbufos Sulfone in Water by LC-MS/MS

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Compound of Interest

Compound Name: *Terbufos sulfone*

Cat. No.: *B165061*

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Abstract

This application note presents a sensitive and selective liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantitative analysis of **terbufos sulfone** in water samples. The protocol includes a straightforward solid-phase extraction (SPE) procedure for sample cleanup and concentration, followed by chromatographic separation on a C18 column and detection using a tandem quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode. This method is suitable for researchers, environmental scientists, and water quality monitoring professionals requiring a reliable analytical procedure for this pesticide metabolite.

Introduction

Terbufos is an organophosphate insecticide and nematicide used in agriculture. In the environment, it can be oxidized to form more persistent and toxic metabolites, including terbufos sulfoxide and **terbufos sulfone**.^[1] Due to its potential for water contamination and its toxicity, monitoring for **terbufos sulfone** in water sources is of significant environmental and public health concern. This application note details a robust LC-MS/MS method for the reliable quantification of **terbufos sulfone** in water, offering high sensitivity and specificity.

Quantitative Data Summary

The performance of this method has been validated to ensure its suitability for the intended application. The key quantitative parameters are summarized in the table below.

Parameter	Value	Reference
Limit of Detection (LOD)	0.02 µg/L	[2]
Limit of Quantitation (LOQ)	0.1 µg/L	[2]
Linearity Range	0.1 - 10 µg/L	[2]
Correlation Coefficient (r^2)	> 0.999	[2]
Mean Recoveries	70-120%	[2][3]
Relative Standard Deviation (RSD)	≤ 20%	[3]

Experimental Protocols

Sample Preparation: Solid-Phase Extraction (SPE)

Water samples are subjected to solid-phase extraction to clean up the matrix and concentrate the analyte.

- Sample Pre-treatment: Allow water samples to reach room temperature and mix thoroughly. If samples contain particulate matter, centrifuge or filter through a 0.45 µm filter.
- SPE Cartridge Conditioning: Condition a C18 SPE cartridge by sequentially passing 5 mL of methanol followed by 5 mL of deionized water. Do not allow the cartridge to go dry.
- Sample Loading: Load 500 mL of the water sample onto the conditioned SPE cartridge at a flow rate of approximately 5-10 mL/min.
- Cartridge Washing: After loading, wash the cartridge with 5 mL of deionized water to remove any interfering polar impurities.
- Elution: Elute the retained **terbufos sulfone** from the cartridge with 5 mL of acetonitrile into a clean collection tube.
- Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C. Reconstitute the residue in 1 mL of acetonitrile:water (60:40, v/v) for LC-MS/MS analysis.[3]

LC-MS/MS Analysis

The analysis is performed using a liquid chromatograph coupled to a tandem mass spectrometer.

- Chromatographic Conditions:

- HPLC System: Waters Alliance 2795 Separations Module or equivalent[4]
- Column: SunFire C18, 2.1 x 100 mm, 3.5 μ m[4]
- Column Temperature: 40 °C[4]
- Mobile Phase A: Water with 0.1% Formic Acid
- Mobile Phase B: Acetonitrile with 0.1% Formic Acid
- Flow Rate: 0.3 mL/min[4]
- Injection Volume: 10 μ L
- Gradient Program:

Time (min)	%A	%B
0.0	95	5
1.0	95	5
8.0	5	95
10.0	5	95
10.1	95	5

| 15.0 | 95 | 5 |

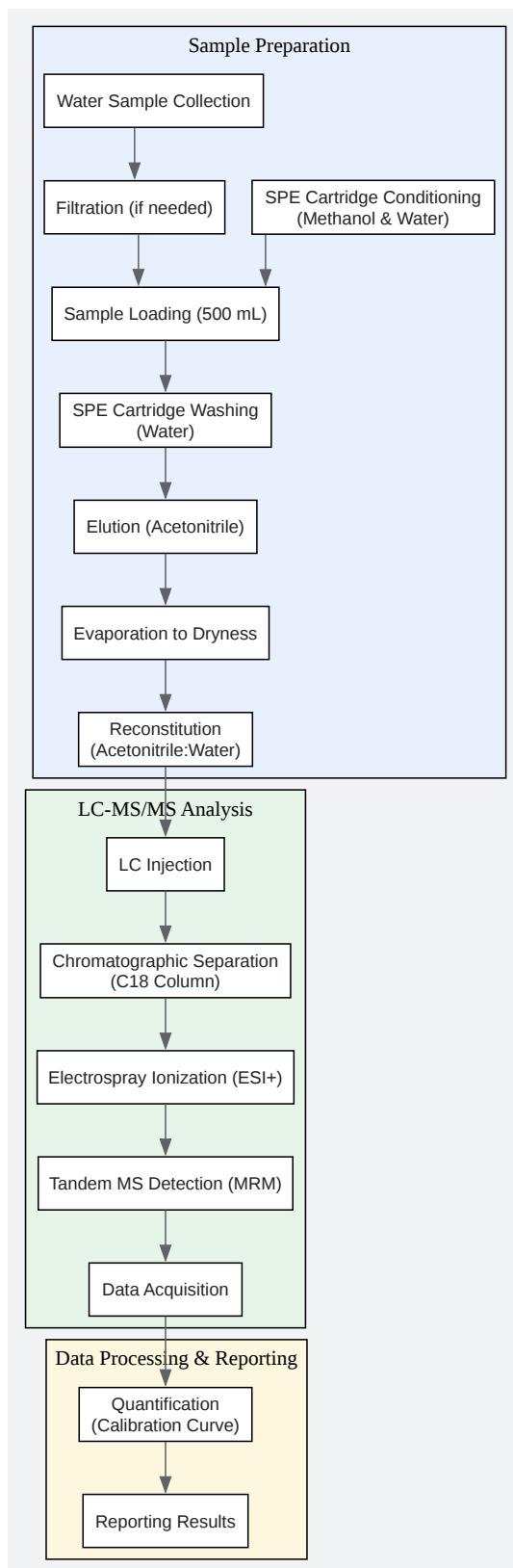
- Mass Spectrometry Conditions:

- Mass Spectrometer: Waters Micromass Quattro Premier XE Tandem Quadrupole Mass Spectrometer or equivalent[5]
- Ionization Mode: Positive Ion Electrospray (ESI+)[5]
- Capillary Voltage: 3.5 kV[5]
- Source Temperature: 120 °C[5]
- Acquisition Mode: Multiple Reaction Monitoring (MRM)[5]
- Collision Gas: Argon at a pressure of 3.0×10^{-3} mBar[5]
- MRM Transitions:

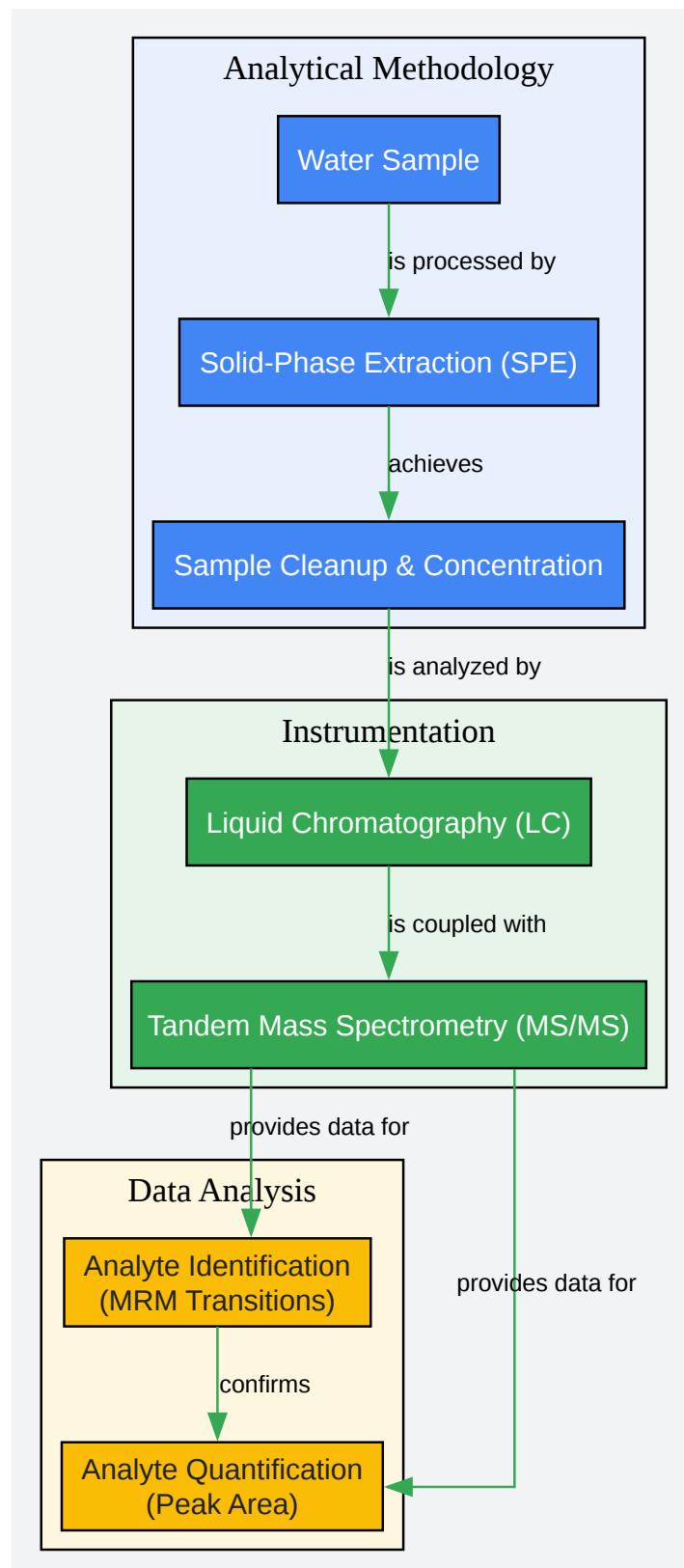
Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (s)
Terbufos Sulfone (Quantification)	321	171	0.1

| **Terbufos Sulfone** (Confirmation) | 321 | 265 | 0.1 |

Diagrams

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Caption: Experimental workflow for the analysis of **terbufos sulfone** in water.

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Caption: Logical relationship of the analytical method for **terbufos sulfone**.

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